

A Comparative In Vitro Analysis of Free Nystatin and Liposomal Nystatin

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Compound of Interest

Compound Name: Nystatin

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the in vitro antifungal activities of free **nystatin** and its liposomal formulation. The data presented is compiled from multiple studies to offer a comprehensive overview for researchers and professionals in drug development.

Mechanism of Action

Nystatin, a polyene antifungal agent, exerts its effect by binding to ergosterol, a primary component of the fungal cell membrane.^{[1][2]} This binding leads to the formation of pores in the membrane, resulting in the leakage of intracellular components, such as potassium ions, and ultimately causing fungal cell death.^{[1][2][3]} The selective toxicity of **nystatin** towards fungi is attributed to its higher affinity for ergosterol compared to cholesterol, the predominant sterol in mammalian cell membranes.^[4] Liposomal encapsulation of **nystatin** is a strategy designed to reduce its systemic toxicity while maintaining or enhancing its antifungal efficacy.^[5]

In Vitro Activity: A Quantitative Comparison

The in vitro efficacy of free **nystatin** and liposomal **nystatin** has been evaluated against a range of fungal pathogens. The following table summarizes the Minimum Inhibitory Concentrations (MICs) and Minimum Lethal Concentrations (MLCs) from various studies. Lower MIC and MLC values indicate greater antifungal activity.

Fungal Species	Formulation	MIC Range (µg/mL)	MIC50 (µg/mL)	MIC90 (µg/mL)	MLC Range (µg/mL)	MLC50 (µg/mL)	MLC90 (µg/mL)	Reference
Aspergillus fumigatus	Free Nystatin	2 - >16	8	16	4 - >16	16	>16	[6] [7]
Liposomal Nystatin (Nyotran)	0.5 - 16	4	8	1 - >16	8	16	[6] [7]	
Aspergillus flavus	Free Nystatin	4 - 16	8	16	8 - 16	16	16	[6] [7]
Liposomal Nystatin (Nyotran)	2 - 16	4	8	4 - 16	8	16	[6] [7]	
Candida albicans	Free Nystatin	1 - 4	2	4	2 - 8	4	8	[6] [7]
Liposomal Nystatin (Nyotran)	1 - 4	2	2	1 - 8	4	4	[6] [7]	
Candida glabrata	Free Nystatin	1 - 8	4	8	2 - 16	8	16	[6] [7]

Liposomal Nystatin (Nyotran)	1 - 8	2	4	2 - 16	8	8	[6][7]	
Candida krusei	Free Nystatin	2 - 16	8	16	4 - >16	16	>16	[6][7]
Liposomal Nystatin (Nyotran)	2 - 8	4	8	4 - 16	8	16	[6][7]	
Candida parapsilosis	Free Nystatin	0.5 - 4	1	2	1 - 8	2	4	[6][7]
Liposomal Nystatin (Nyotran)	0.5 - 2	1	1	0.5 - 4	2	2	[6][7]	
Candida tropicalis	Free Nystatin	1 - 4	2	4	2 - 8	4	8	[6][7]
Liposomal Nystatin (Nyotran)	1 - 2	1	2	1 - 4	2	4	[6][7]	

Cryptococcus neoformans								
Free Nystatin	0.5 - 2	1	2	1 - 4	2	4	[6] [7]	
Liposomal Nystatin (Nyotran)								
0.25 - 2	0.5	1	0.5 - 4	1	2	[6] [7]		

Studies have shown that liposomal **nystatin** is often as active, and in some cases more active, than free **nystatin** against a variety of fungal species.[6][7][8] For instance, against *Aspergillus* species, the MICs and MLCs for liposomal **nystatin** were generally similar to or lower than those for free **nystatin**. [6][7] Similarly, against various *Candida* species and *Cryptococcus neoformans*, liposomal **nystatin** demonstrated comparable or slightly improved activity over the free form.[6][7][9] One study reported that the MIC90 of liposomal **nystatin** for *Candida* isolates was 1 µg/ml, while for free **nystatin** it was 2 µg/ml under specific testing conditions.[9]

Experimental Protocols

The in vitro antifungal susceptibility testing methodologies cited in the reviewed literature are largely based on the guidelines established by the National Committee for Clinical Laboratory Standards (NCCLS), now the Clinical and Laboratory Standards Institute (CLSI).

Broth Microdilution Method

A frequently used method is the broth microdilution adaptation of the NCCLS M27-A standard. [6][7][9]

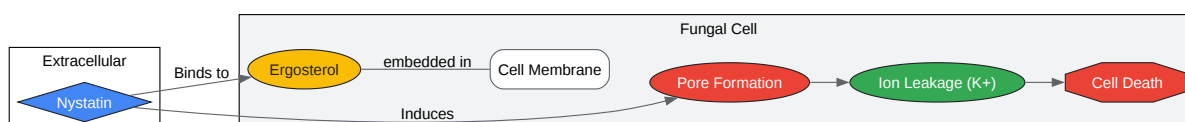
Key Steps:

- Preparation of Antifungal Agents: Stock solutions of free **nystatin** and liposomal **nystatin** are prepared in a suitable solvent, such as dimethyl sulfoxide (DMSO).[9] Serial twofold dilutions are then made to achieve the desired final concentrations.

- **Inoculum Preparation:** Fungal isolates are cultured on an appropriate agar medium. The inoculum is prepared by suspending fungal colonies in sterile saline to achieve a specific turbidity, which is then further diluted in the test medium to the final desired concentration.
- **Microdilution Plate Setup:** 96-well microtiter plates are used. Each well contains the diluted antifungal agent and the fungal inoculum in a suitable broth medium, such as RPMI 1640.[9]
- **Incubation:** The plates are incubated at a controlled temperature, typically 35°C, for a specified period, usually 24 to 48 hours.[9]
- **Endpoint Determination:**
 - **MIC:** The Minimum Inhibitory Concentration is determined as the lowest concentration of the antifungal agent that causes a significant inhibition of fungal growth compared to the growth control. This can be assessed visually or spectrophotometrically.[9]
 - **MLC:** To determine the Minimum Lethal Concentration, an aliquot from each well showing no visible growth is subcultured onto an agar plate. The MLC is the lowest drug concentration that results in no fungal growth on the agar plate.[6][7]

Visualizations

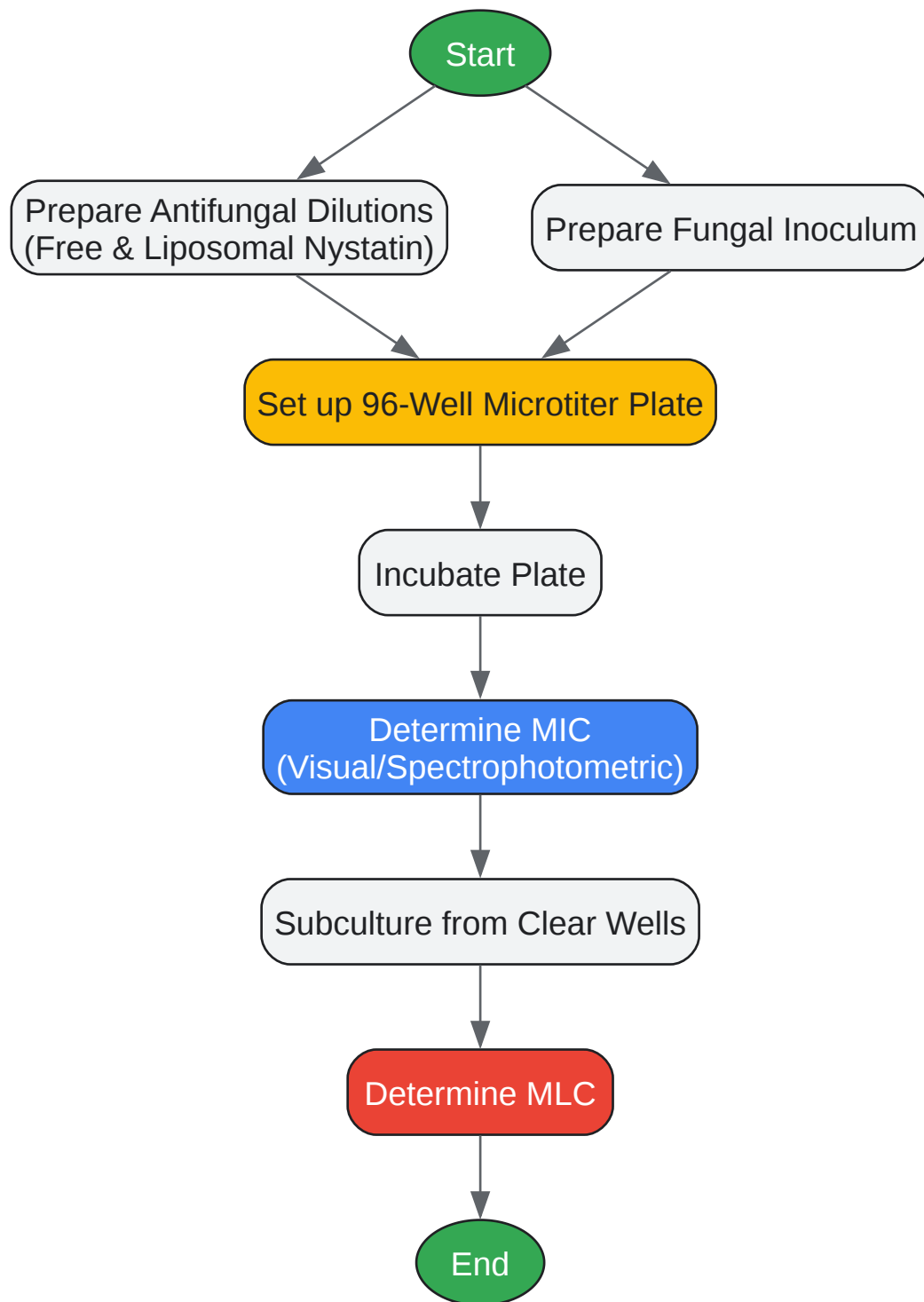
Nystatin's Mechanism of Action



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Caption: **Nystatin** binds to ergosterol in the fungal cell membrane, leading to pore formation and cell death.

Experimental Workflow for In Vitro Comparison



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Caption: Workflow for determining the MIC and MLC of antifungal agents using the broth microdilution method.

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